

# Chemical and physical properties of 2,3,2'',3''-Tetrahydrochnaflavone

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,3,2'',3''-Tetrahydrochnaflavone

Cat. No.: B12436400

[Get Quote](#)

A Technical Guide to **2,3,2'',3''-Tetrahydrochnaflavone**: Chemical, Physical, and Biological Properties

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**2,3,2'',3''-Tetrahydrochnaflavone** is a naturally occurring biflavonoid that has garnered interest within the scientific community for its potential cytotoxic activities. This technical guide provides a comprehensive overview of its known chemical and physical properties, details on its biological activity, and outlines relevant experimental protocols. The information presented herein is intended to serve as a foundational resource for researchers engaged in natural product chemistry, oncology, and drug discovery.

## Chemical and Physical Properties

**2,3,2'',3''-Tetrahydrochnaflavone** is classified as a biflavonoid, a class of compounds characterized by the linkage of two flavonoid moieties.<sup>[1]</sup> Its structure consists of a naringenin and an eriodictyol unit.<sup>[2]</sup> First isolated from the New Zealand tree *Quintinia acutifolia*, this compound presents as a yellow powder.<sup>[3][4]</sup> While a specific melting point has not been detailed in available literature, its physical and chemical characteristics are summarized below.

Table 1: Chemical and Physical Properties of **2,3,2'',3''-Tetrahydrochnaflavone**

Property	Value	Source(s)
IUPAC Name	(S)-2-(4-(5-((S)-5,7-Dihydroxy-4-oxochroman-2-yl)-2-hydroxyphenoxy)phenyl)-5,7-dihydroxychroman-4-one	[5]
CAS Number	678138-59-5	[3][5][6][7]
Molecular Formula	C <sub>30</sub> H <sub>22</sub> O <sub>10</sub>	[3][5][6]
Molecular Weight	542.5 g/mol	[3][5][6]
Physical Description	Yellow powder	[3]
Purity	≥98%	[3][6]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[3]

### 1.1. Spectroscopic Data

The definitive structural elucidation of **2,3,2'',3''-Tetrahydrochnaflavone** was accomplished through spectroscopic methods.[4] While the complete <sup>1</sup>H and <sup>13</sup>C NMR data from its initial isolation are not readily available in the public domain, the total synthesis of its permethyl ether has been reported, providing confirmation of the core structure.[8] For reference, the NMR data of a closely related compound, 7,7''-di-O-methyl-**2,3,2'',3''-tetrahydrochnaflavone**, is available and can serve as a comparative guide for researchers working on the structural analysis of similar biflavonoids.[9]

## Biological Activity and Potential Signaling Pathways

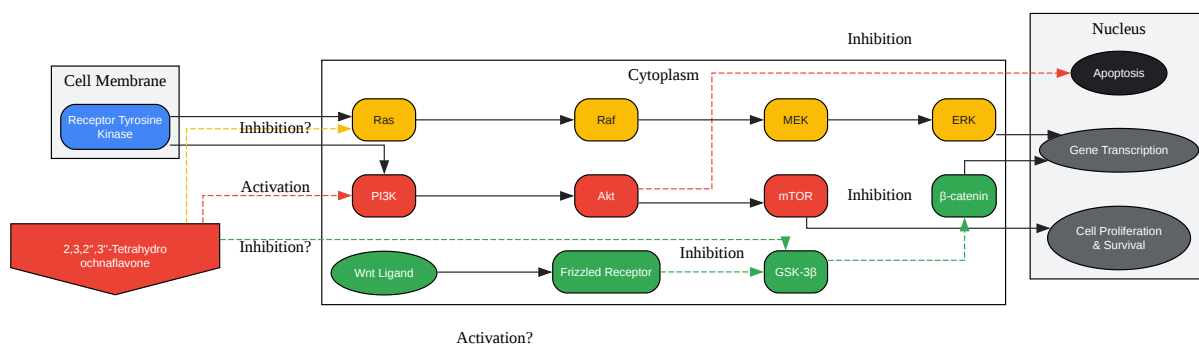
The primary biological activity reported for **2,3,2'',3''-Tetrahydrochnaflavone** is its cytotoxicity against P388 murine lymphocytic leukemia cells, with an IC<sub>50</sub> of 8.2 µg/mL.[4][10] This finding suggests potential anti-cancer applications for this biflavonoid.

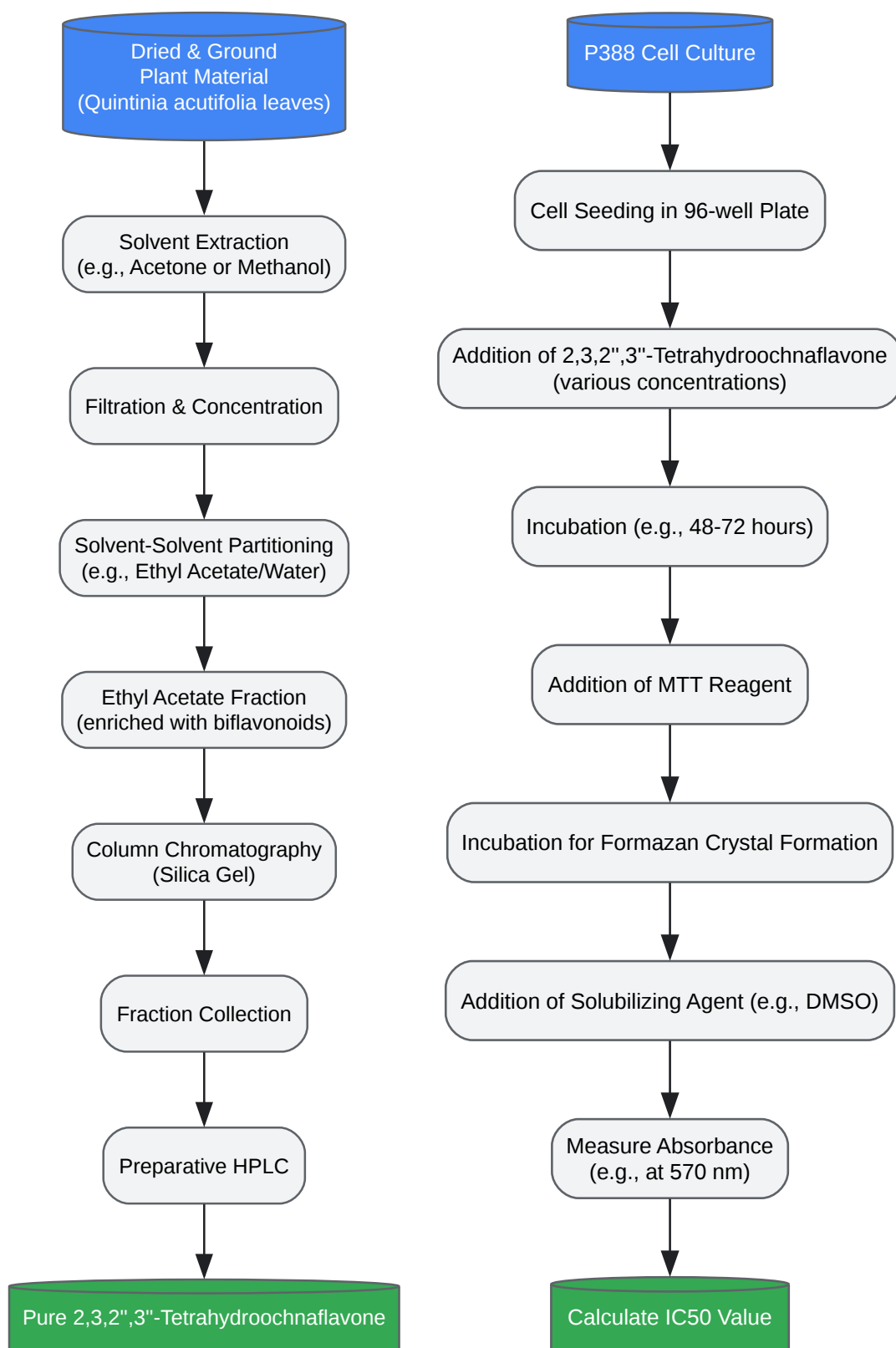
While the specific signaling pathways modulated by **2,3,2'',3''-Tetrahydrochnaflavone** have not been explicitly elucidated, the broader class of flavonoids and biflavonoids are known to

exert their anti-cancer effects through various mechanisms.[11] Commonly implicated pathways include the PI3K/Akt, MAPK/ERK, and Wnt/ $\beta$ -catenin signaling cascades, which are crucial regulators of cell proliferation, survival, and apoptosis.[12][13] It is plausible that **2,3,2'',3''-Tetrahydroochnaflavone** shares these mechanisms of action.

### 2.1. Postulated Anti-Cancer Signaling Pathways

Based on the known activities of related biflavonoids, the following signaling pathways are likely targets for **2,3,2'',3''-Tetrahydroochnaflavone** in cancer cells.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. Natural Flavonoids as Anticancer Agents: Targeting the HIF-1 $\alpha$  Signaling Pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. BJOC - Total synthesis of ochonaflavone [beilstein-journals.org]
- 4. researchgate.net [researchgate.net]
- 5. dev.spectrabase.com [dev.spectrabase.com]
- 6. rsc.org [rsc.org]
- 7. 5,7,2',6'- Tetrahydroxyflavone affects the progression of ovarian cancer via hsa-miR-495-3p-ACTB/HSP90AA1 pathway - PMC [pmc.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. Flavones inhibit breast cancer proliferation through the Akt/FOXO3a signaling pathway | springermedizin.de [springermedizin.de]
- 10. jurnal.unpad.ac.id [jurnal.unpad.ac.id]
- 11. researchgate.net [researchgate.net]
- 12. Flavones: Six Selected Flavones and Their Related Signaling Pathways That Induce Apoptosis in Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 13. CAS : 678138-59-5 2,3,2'',3''-Tetrahydroochonaflavone-UDP糖 | MOF | 金属有机框架 | 聚集诱导发光 | 荧光标记推荐西安齐岳生物 [qiyuebio.com]
- To cite this document: BenchChem. [Chemical and physical properties of 2,3,2'',3''-Tetrahydroochonaflavone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12436400#chemical-and-physical-properties-of-2-3-2-3-tetrahydroochonaflavone]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)